

Application Notes and Protocols: Preparation of Tersolisib Stock Solution in DMSO

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Compound of Interest

Compound Name: *Tersolisib*

Cat. No.: *B10862097*

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Abstract

Tersolisib (also known as STX-478) is a potent and selective allosteric inhibitor of the PI3K α (phosphoinositide 3-kinase alpha) enzyme, particularly effective against common mutations.[1] For in vitro studies, a well-characterized and properly prepared stock solution is crucial for accurate and reproducible results. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving **Tersolisib** due to its high solubilizing capacity for this compound. This document provides a detailed protocol for the preparation, storage, and handling of **Tersolisib** stock solutions using DMSO.

Quantitative Data Summary

A summary of the key quantitative data for **Tersolisib** is presented in the table below for easy reference.

Parameter	Value	Source(s)
Molecular Weight	401.29 g/mol	[2] [3] [4] [5]
Solubility in DMSO	Up to 100 mg/mL (249.20 mM)	
Appearance	White to off-white solid	
Storage of Solid	-20°C for up to 3 years	
Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month	

Experimental Protocol: Preparation of a 10 mM Tersolisib Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Tersolisib** in DMSO. Adjustments can be made to the calculations to prepare stock solutions of different concentrations.

Materials:

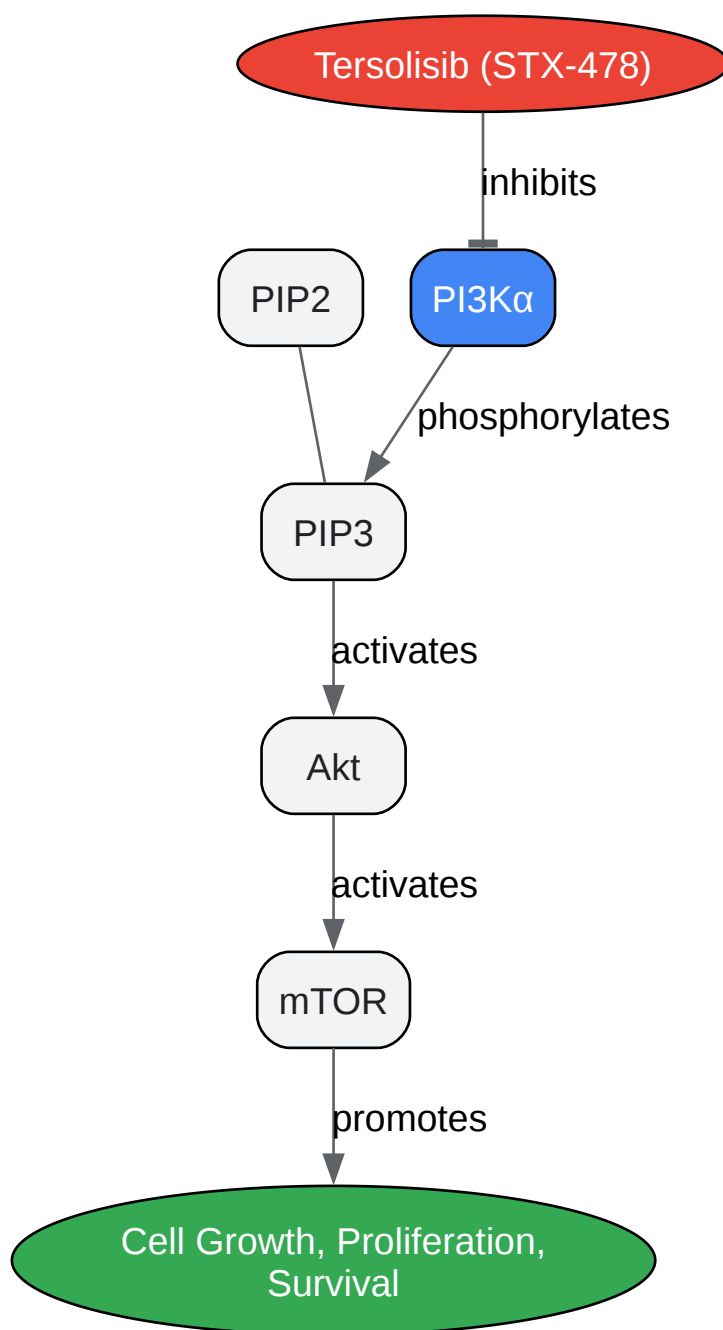
- **Tersolisib** powder
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or vials (sterile)
- Calibrated analytical balance
- Pipettes and sterile filter tips
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- **Equilibrate Reagents:** Allow the vial of **Tersolisib** powder and the DMSO to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weigh Tersolisib:** Carefully weigh out the desired amount of **Tersolisib** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.01 mg of **Tersolisib**.
 - **Calculation:**
 - $\text{Desired Molarity (M)} = 10 \text{ mM} = 0.01 \text{ mol/L}$
 - $\text{Molecular Weight (MW)} = 401.29 \text{ g/mol}$
 - $\text{Desired Volume (V)} = 1 \text{ mL} = 0.001 \text{ L}$
 - $\text{Mass (g)} = M \times \text{MW} \times V = 0.01 \text{ mol/L} \times 401.29 \text{ g/mol} \times 0.001 \text{ L} = 0.0040129 \text{ g} = 4.01 \text{ mg}$
- **Dissolve in DMSO:** Add the appropriate volume of fresh DMSO to the vial containing the weighed **Tersolisib**. For the example above, add 1 mL of DMSO.
- **Ensure Complete Dissolution:**
 - Cap the vial securely and vortex thoroughly until the powder is completely dissolved.
 - If dissolution is slow or particulates are observed, sonication in an ultrasonic water bath for a few minutes can aid in solubilization. It is noted that hygroscopic DMSO can significantly impact the solubility of the product, so using a newly opened bottle is recommended.
- **Aliquot and Store:**
 - Once the solution is clear and homogenous, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

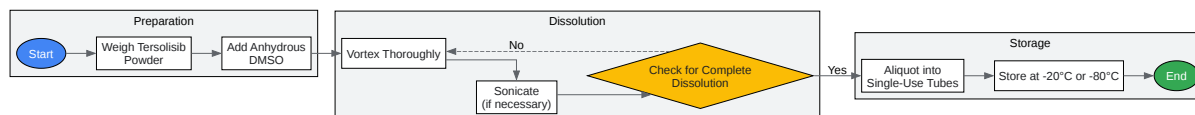
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the relevant signaling pathway for **Tersolisib** and the experimental workflow for preparing the stock solution.



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Caption: PI3Kα signaling pathway and the inhibitory action of **Tersolisib**.



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Caption: Workflow for preparing **Tersolisib** stock solution in DMSO.

Safety Precautions

- **Tersolisib** is a potent bioactive compound. Handle with care and use appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Work in a well-ventilated area or a chemical fume hood when handling the powder and DMSO.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety and handling information.

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